

safety and handling of 5-Nitropicolinic acid

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Compound of Interest

Compound Name: 5-Nitropicolinic acid

Cat. No.: B016969

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An In-depth Technical Guide to the Safety and Handling of **5-Nitropicolinic Acid**

Introduction

5-Nitropicolinic acid (CAS No: 30651-24-2) is a nitro-substituted derivative of picolinic acid.[1] [2] It belongs to the class of picolinic acids, which are derivatives of pyridine.[3] With the molecular formula $C_6H_4N_2O_4$ and a molecular weight of 168.11 g/mol, this compound is a solid at room temperature.[1][2] It is utilized in chemical research and development, particularly as an intermediate in organic synthesis and as a ligand in coordination chemistry.[4] The presence of the nitro group and the carboxylic acid functional group contributes to its specific chemical reactivity and requires careful safety and handling procedures.[3] This guide provides a comprehensive overview of the safety protocols, hazard information, and handling procedures for **5-Nitropicolinic acid**, intended for researchers, scientists, and drug development professionals.

Section 1: Physicochemical Properties

Understanding the physicochemical properties of **5-Nitropicolinic acid** is fundamental to its safe handling and storage. The compound is a solid, often appearing as a light yellow or crystalline solid.[3] It is soluble in organic solvents like dimethyl sulfoxide but not in water.[2][4]

Table 1: Physicochemical Data for **5-Nitropicolinic Acid**

Property	Value	Source
Molecular Formula	C6H4N2O4	[1][2]
Molecular Weight	168.11 g/mol	[1][2]
Physical State	Solid, Crystalline Solid	[3]
Color	Light Yellow	[2][3]
Melting Point	218-220°C	[2]
Boiling Point	389.8 ± 27.0 °C (Predicted)	[2]
Solubility	Soluble in dimethyl sulfoxide. [2] Insoluble in water.[4]	
pKa	2.71 ± 0.13 (Predicted)	[2]
Density	1.570 ± 0.06 g/cm ³ (Predicted)	[2]
CAS Number	30651-24-2	[1][2]

Section 2: Hazard Identification and Classification

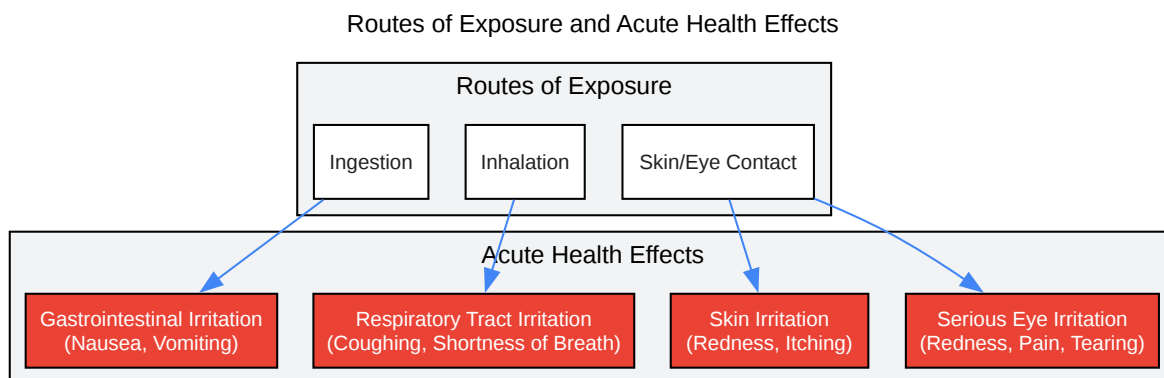
5-Nitropicolinic acid is classified as hazardous. The primary hazards include irritation to the skin, eyes, and respiratory system.[5] It is harmful if swallowed.[1][6]

Table 2: GHS Hazard Classification for **5-Nitropicolinic Acid**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07	Warning
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	GHS07	Warning
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3	H335: May cause respiratory irritation	GHS07	Warning

Source:[1][2][7]

The following diagram illustrates the primary routes of exposure and the corresponding acute health effects.



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Caption: Routes of exposure and resulting acute health effects.

Section 3: First Aid Measures

Immediate first aid is crucial in the event of exposure. The following table outlines the recommended procedures.

Table 3: First Aid Protocols for **5-Nitropicolinic Acid** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open.[8][9] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.[8][9]
Skin Contact	Remove all contaminated clothing immediately. [11] Wash the affected area with plenty of soap and water.[8][12] If skin irritation persists, seek medical attention.[6][8]
Inhalation	Move the exposed person to fresh air at once.[8] [12] If breathing is difficult, administer oxygen.[8] If the victim is not breathing, perform artificial respiration.[8][12] Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting.[8][9] Rinse mouth thoroughly with water.[9] If the victim is conscious, have them drink water.[11] Seek immediate medical attention.[8][9]

Section 4: Firefighting Measures

While **5-Nitropicolinic acid** itself may be combustible at high temperatures, it is not highly flammable.[8]

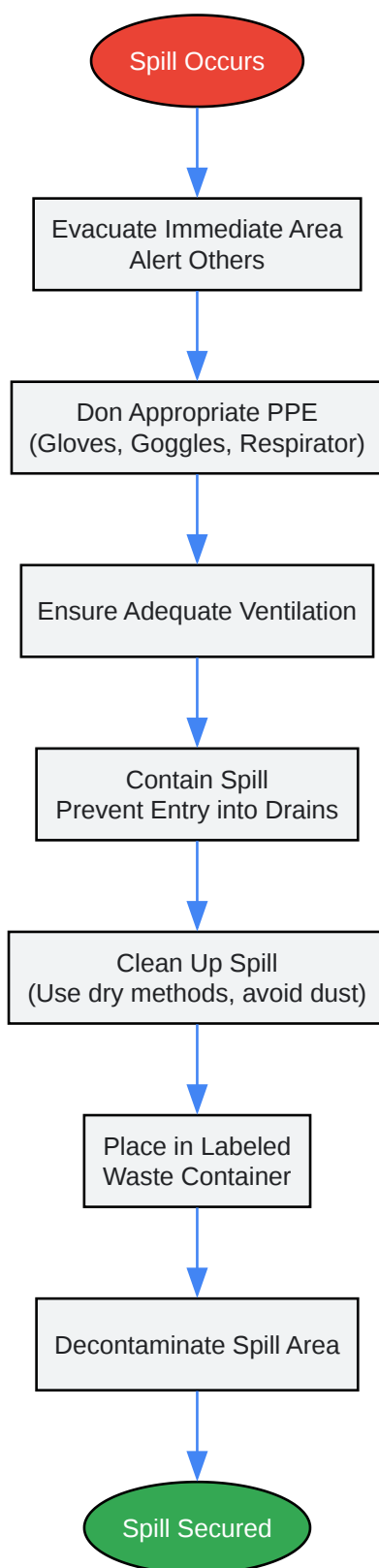
- Suitable Extinguishing Media: Use dry chemical powder, water spray, fog, or foam.[8][10] For small fires, DRY chemical powder is recommended.[8]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.[8][9]
- Specific Hazards: In case of a fire, hazardous combustion products can be released, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[8]
- Protective Equipment for Firefighters: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[10][13]

Section 5: Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

- Personal Precautions: Wear appropriate personal protective equipment (PPE), including gloves, splash goggles, and a dust respirator.[8] Avoid generating dust and ensure adequate ventilation. Keep unnecessary personnel away from the spill area.[10][14]
- Environmental Precautions: Prevent the spilled material from entering drains, sewers, or waterways.[10]
- Methods for Cleaning Up:
 - Small Spill: Use appropriate tools to carefully sweep or scoop the spilled solid into a convenient, labeled waste disposal container.[8]
 - Large Spill: Use a shovel to place the material into a suitable waste disposal container.[8] Avoid actions that generate dust. After collection, clean the affected area.

The following workflow outlines the procedure for handling an accidental spill.



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Caption: Workflow for responding to an accidental spill.

Section 6: Handling and Storage

Proper handling and storage are essential to maintain the chemical's integrity and ensure personnel safety.

Handling:

- Use in a well-ventilated area or under a fume hood.[\[5\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[15\]](#)
- Do not breathe dust.[\[8\]](#) If ventilation is insufficient, wear suitable respiratory equipment.[\[8\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[6\]](#)[\[9\]](#)
- Ground all equipment containing the material to prevent static discharge.[\[8\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[8\]](#)
- Keep containers tightly closed and dry.[\[8\]](#)
- Store away from heat, sources of ignition, and direct sunlight.[\[5\]](#)[\[8\]](#)
- Store separately from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[16\]](#)
- Store in a segregated and approved area, potentially in a locked safety cabinet.[\[8\]](#)[\[11\]](#)

Section 7: Exposure Controls & Personal Protective Equipment (PPE)

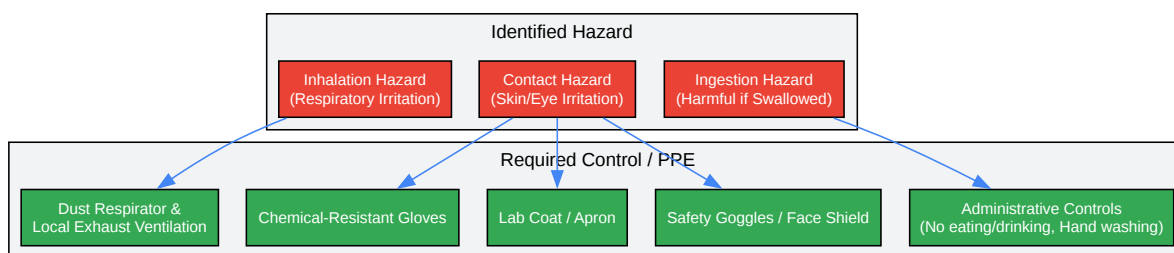
Engineering controls and personal protective equipment are critical for minimizing exposure risk.

- Engineering Controls: Use process enclosures or local exhaust ventilation to keep airborne levels below exposure limits.^[8] Ensure eyewash stations and safety showers are readily available.^{[13][14]}

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety splash goggles or safety glasses with side shields. ^{[8][17]} A face shield may be required for tasks with a higher splash risk. ^{[5][18]}
Skin Protection	Wear a lab coat and protective gloves (e.g., nitrile or butyl rubber). ^{[8][19]} For larger quantities, an impervious apron may be necessary.
Respiratory Protection	A NIOSH-approved dust respirator should be used if ventilation is inadequate or if dust is generated. ^{[5][8][18]}
Hand Protection	Chemical-resistant gloves are mandatory. ^[8] Ensure gloves are inspected before use and replaced if damaged. ^{[17][18]}

The following diagram illustrates the relationship between the chemical's hazards and the required PPE.



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